

synthesis of propargylated aromatic aldehydes

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Compound of Interest

Compound Name:	4-(Prop-2-yn-1- yloxy)benzaldehyde
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An In-depth Technical Guide to the Synthesis of Propargylated Aromatic Aldehydes

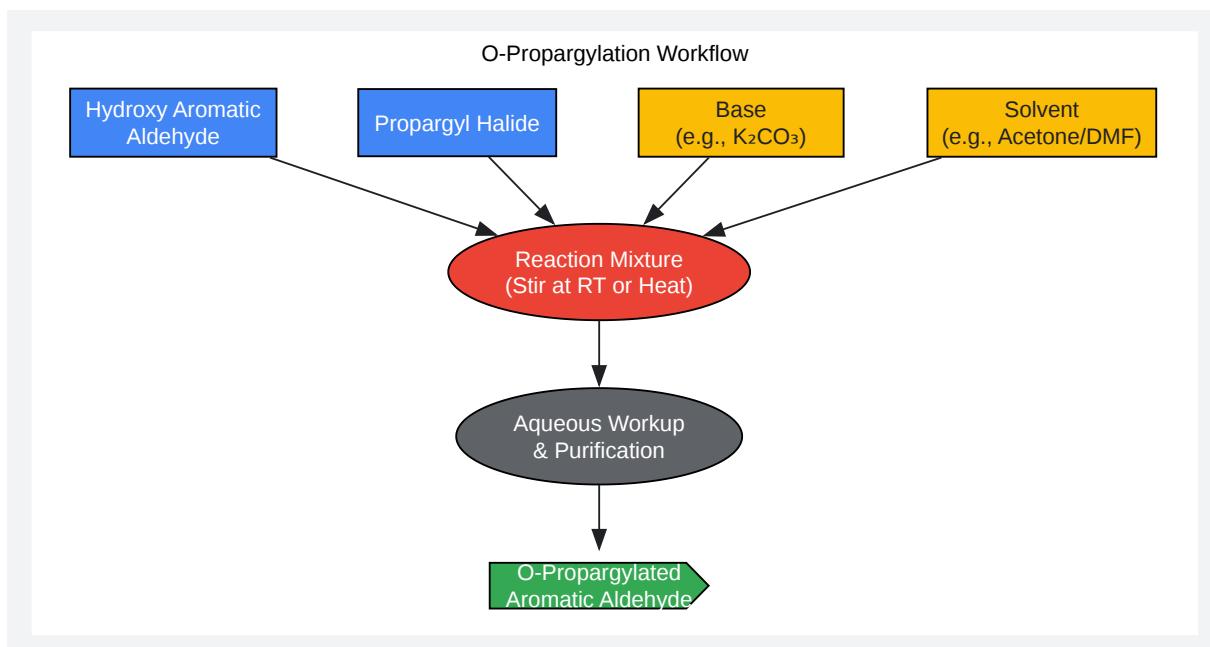
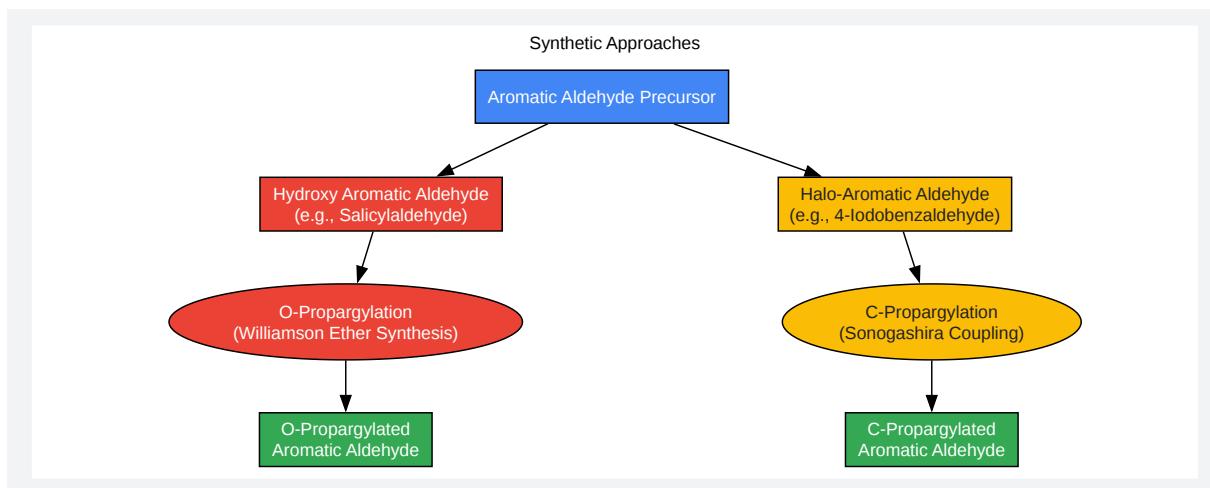
For Researchers, Scientists, and Drug Development Professionals

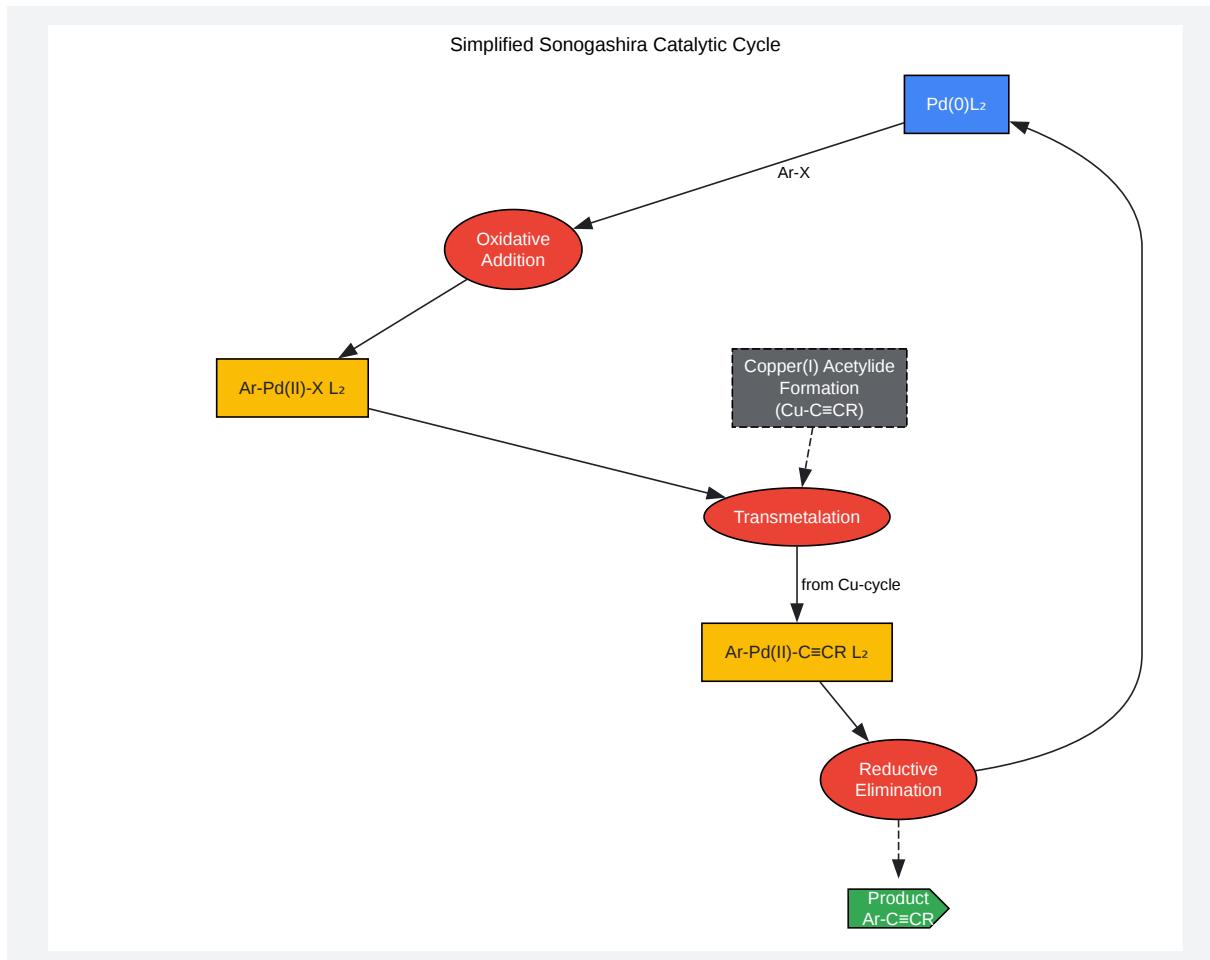
Introduction

Propargylated aromatic aldehydes are valuable and versatile building blocks in modern organic synthesis. The presence of both a reactive aldehyde group and a terminal alkyne (propargyl group) within the same molecule allows for orthogonal functionalization, making them ideal precursors for the synthesis of complex heterocyclic compounds, natural products, and pharmaceutical agents.^{[1][2]} The alkyne moiety can participate in a wide range of transformations, including click chemistry (Copper-Catalyzed Azide-Alkyne Cycloaddition), Sonogashira couplings, and various cyclization reactions, while the aldehyde group serves as a handle for imine formation, olefination, and reductive amination.^{[3][4]} This guide provides a detailed overview of the core synthetic strategies for preparing these important intermediates, complete with experimental protocols and quantitative data.

Core Synthetic Strategies

The synthesis of propargylated aromatic aldehydes can be broadly classified into two primary approaches: O-propargylation of a hydroxyl-substituted aromatic aldehyde and C-propargylation of a halo-aromatic aldehyde. The choice of strategy depends on the desired substitution pattern and the availability of starting materials.





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